

In-Depth Technical Guide to the Physical Properties of Benzo[a]pyrene-d12

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This guide provides a comprehensive overview of the key physical properties of **Benzo[a]pyrene-d12**, a deuterated polycyclic aromatic hydrocarbon (PAH). The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work with this compound.

Core Physical Properties

Benzo[a]pyrene-d12 is a solid substance at room temperature.[1][2] Its physical characteristics are crucial for its handling, formulation, and analysis in a laboratory setting.

Data Presentation

The following tables summarize the available quantitative data for the melting point and solubility of **Benzo[a]pyrene-d12**. Due to the limited availability of quantitative solubility data for the deuterated form, qualitative data is provided, along with quantitative data for the non-deuterated analog, Benzo[a]pyrene, for reference.

Table 1: Melting Point of Benzo[a]pyrene-d12

Property	Value	Reference
Melting Point	177 - 180 °C	[1][2][3]

Table 2: Solubility of Benzo[a]pyrene-d12 and Benzo[a]pyrene



Compound	Solvent	Solubility	Reference
Benzo[a]pyrene-d12	Chloroform	Slightly Soluble	
Ethyl Acetate	Slightly Soluble		
Hexanes	Slightly Soluble	_	
Methylene Chloride	1 mg/mL	-	
Cyclohexane	100 μg/mL	_	
Acetonitrile	100 μg/mL	_	
Benzo[a]pyrene (non- deuterated)	Water	0.2 to 6.2 μg/L	
Water	4.0 x 10-6 g/L (at 27°C)		_

Experimental Protocols

The following are detailed methodologies for determining the melting point and solubility of polycyclic aromatic hydrocarbons like **Benzo[a]pyrene-d12**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. For **Benzo[a]pyrene-d12**, a standard method involves the use of a capillary melting point apparatus.

Methodology:

- Sample Preparation: A small, finely powdered sample of Benzo[a]pyrene-d12 is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point.



- Observation: As the temperature nears the anticipated melting point, the heating rate is slowed to approximately 1-2 °C per minute.
- Melting Range: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow.

Solubility Determination

Determining the solubility of a compound like **Benzo[a]pyrene-d12**, which has low aqueous solubility, requires sensitive analytical techniques. A common method is the shake-flask method followed by spectroscopic or chromatographic analysis.

Methodology:

- Equilibrium Saturation: An excess amount of solid **Benzo[a]pyrene-d12** is added to a known volume of the solvent (e.g., water, organic solvent) in a sealed flask.
- Agitation: The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Phase Separation: The mixture is allowed to stand undisturbed to allow the undissolved solid to settle. Alternatively, centrifugation or filtration can be used to separate the solid from the liquid phase.
- Quantification: A known volume of the clear, saturated solution is carefully removed. The
 concentration of the dissolved Benzo[a]pyrene-d12 is then determined using a suitable
 analytical method, such as:
 - High-Performance Liquid Chromatography (HPLC): This is a highly sensitive and specific method for quantifying PAHs. A calibration curve is generated using standards of known concentrations to determine the concentration of the sample.
 - UV-Visible Spectroscopy: The absorbance of the saturated solution is measured at a
 wavelength where Benzo[a]pyrene-d12 has a strong absorbance. The concentration is
 calculated using the Beer-Lambert law and a predetermined molar absorptivity.



 Gas Chromatography-Mass Spectrometry (GC-MS): This technique provides high sensitivity and specificity for the analysis of PAHs.

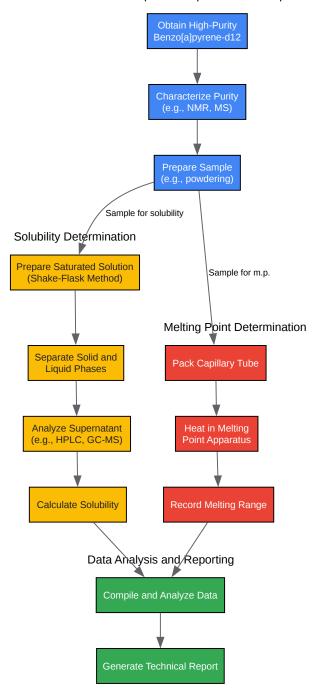
Mandatory Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **Benzo[a]pyrene-d12**.



Experimental Workflow for Physical Property Determination

Compound Acquisition and Preparation



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Workflow for Physical Property Determination



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References

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